Technical Support Center: 2-(Quinolin-6-yl)acetonitrile Purification[1]

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Compound of Interest

Compound Name:	*2-(Quinolin-6-YL)acetonitrile*
CAS No.:	*103983-94-4*
Cat. No.:	*B013026*

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Subject: Troubleshooting Recrystallization & Purification of **2-(Quinolin-6-yl)acetonitrile** CAS Registry Number: 321745-31-5 (Free Base) Application: Key intermediate for c-Met inhibitors (e.g., Capmatinib/INC280) Support Tier: Level 3 (Senior Application Scientist)[1]

Introduction: The Criticality of Purity

Welcome to the technical support hub for quinoline intermediates. **2-(Quinolin-6-yl)acetonitrile** is a planar, aromatic system often synthesized via Palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura or cyanation of 6-bromoquinoline).[1]

Common User Pain Points:

- Oiling Out: The compound frequently separates as a "gum" or oil rather than distinct crystals upon cooling.
- Palladium Contamination: Residual Pd causes a persistent brown/black discoloration and fails elemental impurity limits (ICH Q3D).

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- Hydrolysis Risks: The nitrile group is susceptible to hydrolysis to the amide or acid if exposed to strong aqueous acids/bases at high heat for prolonged periods.

This guide prioritizes impurity rejection and controlled crystal growth.

Module 1: Solvent Selection & Solubility

User Question:"My product is oiling out during cooling. Which solvent system should I use?"

Technical Diagnosis: Oiling out (Liquid-Liquid Phase Separation) occurs when the metastable zone width is too narrow or the cooling rate is too fast. This molecule exhibits high solubility in hot polar aprotic solvents but poor crystallization control.

Recommended Solvent Systems:

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Solvent System	Ratio (v/v)	Classification	Application Notes
2-Propanol (IPA)	100%	Primary Recommendation	Best balance of solubility and recovery.[1] High boiling point allows sufficient dissolution of the aromatic lattice.
Ethanol / Water	9:1 to 4:1	Anti-Solvent	Good for removing inorganic salts. Warning: Excess water may trigger oiling out.
EtOAc / Heptane	1:2 to 1:4	Binary System	Excellent for removing non-polar impurities. Dissolve in min. hot EtOAc, then add hot Heptane.
Toluene	100%	High Heat	Useful for very crude material, but yield is often lower due to higher solubility at RT.

The "Acid-Base Swing" Protocol (Pre-Recrystallization)

Expert Insight: If your crude material is dark brown (>95% purity but colored), simple recrystallization will fail to remove the metal contaminants trapped in the crystal lattice. Do this first:

- Dissolve crude solid in 1M HCl (aq). The quinoline nitrogen protonates, making it water-soluble.
- Wash the aqueous phase with Ethyl Acetate (removes non-basic organic impurities).
- Basify slowly with 2M NaOH to pH 10.

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- Filter the precipitated solid. Then proceed to recrystallization.

Module 2: Palladium Removal & Color Correction

User Question:"The crystals are off-white/grey. How do I remove residual Palladium?"

Technical Diagnosis: Palladium binds tightly to the quinoline nitrogen. Standard crystallization often co-precipitates Pd species.

Active Scavenging Protocol: Do not rely on passive rejection. You must introduce an active scavenger during the hot dissolution phase.

- Dissolve crude product in 2-Propanol at reflux (~80°C).
- Add Activated Carbon (e.g., Darco G-60) at 5-10 wt% relative to substrate.[1]
  - Alternative: Use a thiourea-functionalized silica scavenger (e.g., SiliaMetS® Thiol) if Pd levels are >500 ppm.[1]
- Stir at reflux for 30-60 minutes.
- Hot Filtration: Filter through a pre-warmed Celite pad.
  - Critical: Do not let the solution cool during filtration, or product will crystallize in the filter cake.

Module 3: Step-by-Step Recrystallization Workflow

User Question:"Can you provide a reproducible protocol for the final crystallization?"

Protocol: Controlled Cooling Crystallization (IPA System)

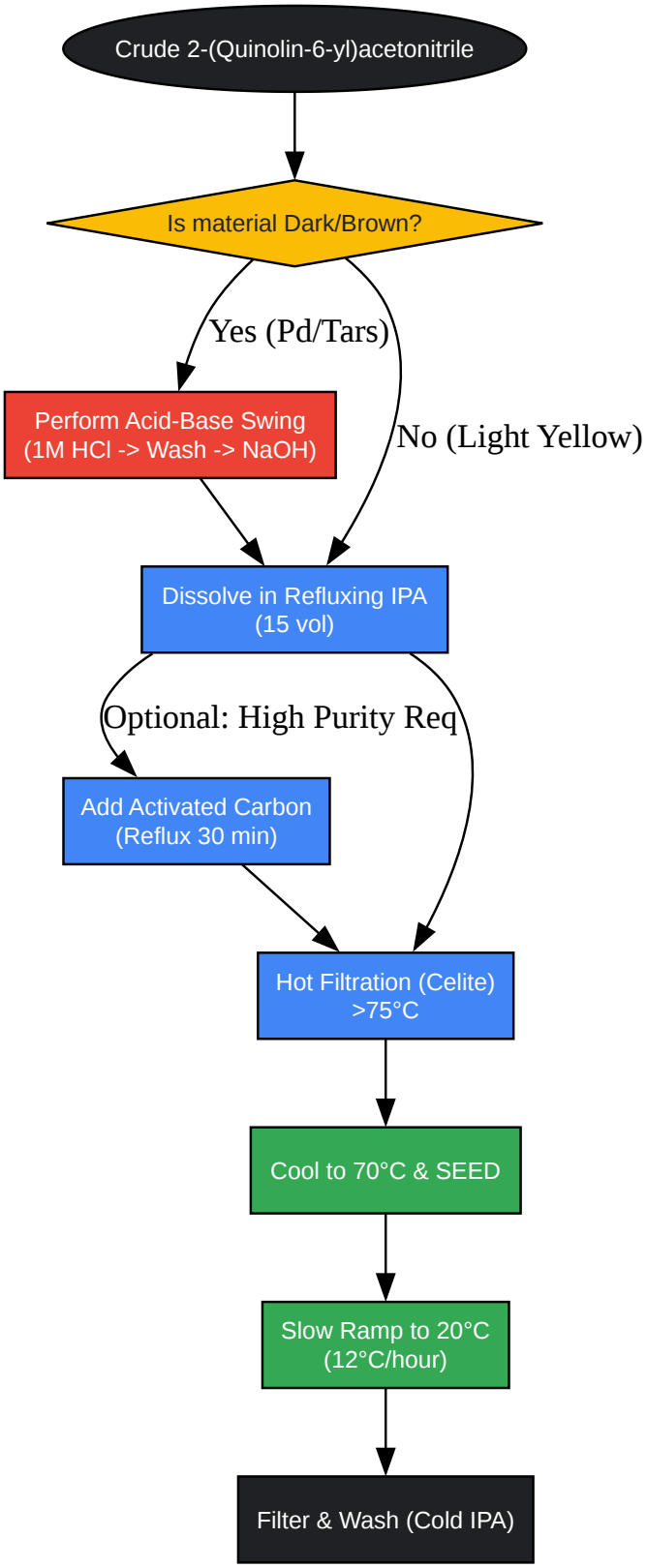
- Dissolution: Charge crude **2-(quinolin-6-yl)acetonitrile** into a reactor. Add 2-Propanol (10-15 volumes).[1] Heat to reflux (82°C) until fully dissolved.
- Polishing: Perform hot filtration (as per Module 2) if insolubles are present.

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- Seeding (The Anti-Oil Step):
  - Cool solution to 70°C.
  - Add 0.5 wt% seed crystals (pure material).
  - Hold at 70°C for 30 minutes to allow seed bed maturation.
- Cooling Ramp:
  - Cool from 70°C to 20°C over 4 hours (Rate: ~12°C/hour).
  - Note: Fast cooling traps impurities and induces oiling.
- Isolation: Filter the slurry. Wash the cake with cold (0°C) 2-Propanol.
- Drying: Vacuum oven at 45°C for 12 hours.

Visualizing the Process Logic

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Caption: Decision tree for purification, integrating chemical washing (Acid-Base) with physical recrystallization.

Module 4: Safety & Stability (FAQs)

Q: Is the nitrile group stable at reflux? A: Yes, in neutral alcohols (IPA/EtOH). Avoid refluxing in acidic water or strong bases, as the nitrile will hydrolyze to 2-(quinolin-6-yl)acetamide or the carboxylic acid.[1]

Q: Why does my melting point vary? A: Pure **2-(quinolin-6-yl)acetonitrile** typically melts in the range of 170°C – 180°C (depending on crystal habit and trace solvent).[1] If your MP is <160°C, you likely have solvent occlusion or significant starting material (bromoquinoline) contamination.

Q: Can I use DMF? A: DMF is excellent for dissolving the compound but very difficult to remove during drying due to its high boiling point. It often leads to solvates that fail "Residual Solvent" (ICH Q3C) testing. Avoid if possible.

References

- Synthesis of c-Met Inhibitors (Capmatinib precursors)
- Palladium Removal Strategies
  - Source: Organic Process Research & Development (2023).[2] "Palladium Extraction Following Metal-Catalyzed Reactions."
  - URL:[Link][1]
  - Relevance: Validates the use of scavengers and crystallization for Pd rejection in pharmaceutical intermedi
- Solubility & Solvent Selection
  - Source: PubChem Compound Summary for Acetonitrile Deriv
  - URL:[Link][1]

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- Relevance: Provides physiochemical properties supporting the polarity-based solvent selection (Alcohol vs. Hydrocarbon).[1]

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